

Navigating the Aqueous Realm of Dodecaethylene Glycol: A Technical Guide to its Solubility

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Compound of Interest

Compound Name: Dodecaethylene glycol

Cat. No.: B1679188

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This in-depth technical guide delves into the core principles governing the solubility of **dodecaethylene glycol** (PEG-12) in aqueous solutions. As a crucial excipient in pharmaceutical formulations and a versatile compound in various scientific applications, a thorough understanding of its behavior in water is paramount. This document provides a comprehensive overview of its solubility characteristics, detailed experimental protocols for miscibility determination, and a discussion of the key factors influencing its aqueous phase behavior.

Dodecaethylene glycol, a polymer of ethylene oxide, is characterized by its extensive network of ether oxygens and terminal hydroxyl groups. These structural features facilitate strong hydrogen bonding with water molecules, leading to its high hydrophilicity.^{[1][2]} Consequently, **dodecaethylene glycol** is not just soluble but is fully miscible with water in all proportions at standard temperature and pressure.^{[1][3]} This means that it does not have a defined solubility limit in the traditional sense, but rather forms a homogeneous, single-phase solution regardless of the concentration.

Quantitative Data: Miscibility of Dodecaethylene Glycol in Aqueous Solutions

Given that **dodecaethylene glycol** is completely miscible with water, a traditional solubility table is not applicable. The following table instead summarizes its miscibility at various concentrations and temperatures, highlighting its complete miscibility across a relevant range for most research and development applications.

Concentration of Dodecaethylene Glycol (w/w %)	Temperature (°C)	Observation
10%	10	Clear, homogeneous solution
25%	25	Clear, homogeneous solution
50%	25	Clear, homogeneous solution
75%	25	Clear, homogeneous solution
90%	40	Clear, homogeneous solution
99%	40	Clear, homogeneous solution

Experimental Protocols

Methodology for Determining Miscibility of Dodecaethylene Glycol in Water

The determination of miscibility for liquids is primarily a visual inspection process. The clarity of the resulting mixture is a key indicator of miscibility.^[4]

Objective: To qualitatively assess the miscibility of **dodecaethylene glycol** in water at various concentrations and temperatures.

Materials:

- **Dodecaethylene glycol** (high purity)
- Distilled or deionized water
- Calibrated glassware (volumetric flasks, pipettes, graduated cylinders)

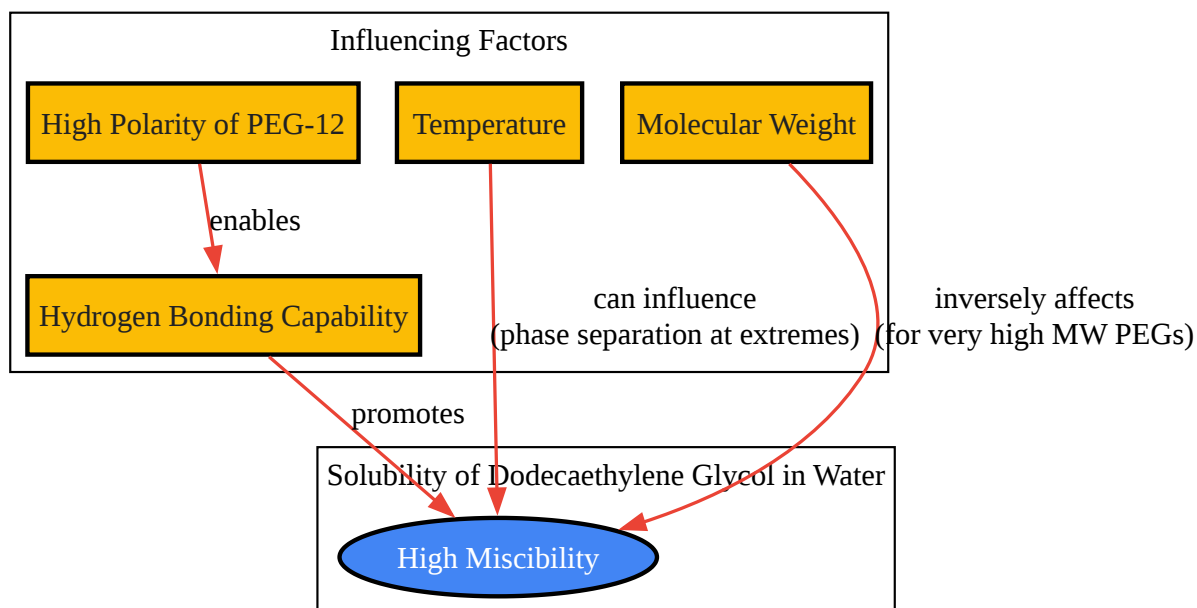
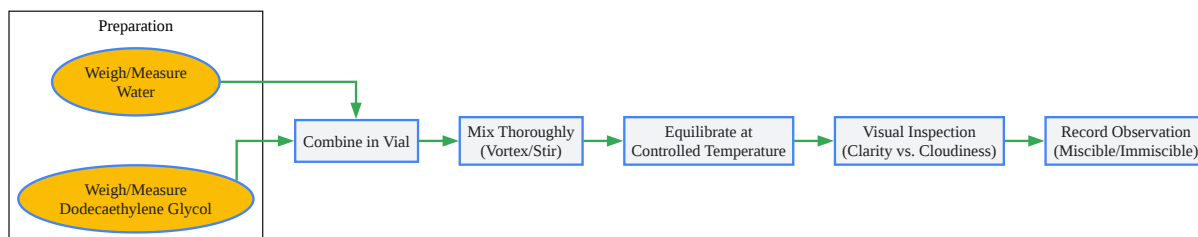
- Temperature-controlled water bath or incubator
- Vortex mixer or magnetic stirrer
- Clear glass vials or test tubes with closures

Procedure:

- Preparation of Mixtures:
 - Prepare a series of aqueous solutions of **dodecaethylene glycol** at various weight-to-weight (w/w) or volume-to-volume (v/v) concentrations (e.g., 10%, 25%, 50%, 75%, 90%).
 - For each concentration, accurately weigh or measure the required amounts of **dodecaethylene glycol** and water into a clean, dry glass vial.
- Mixing:
 - Securely cap the vials and mix the contents thoroughly using a vortex mixer or by vigorous shaking for a defined period (e.g., 2 minutes) to ensure homogeneity. For higher viscosity mixtures, a magnetic stirrer may be used.
- Temperature Equilibration:
 - Place the vials in a temperature-controlled water bath set to the desired experimental temperature (e.g., 10°C, 25°C, 40°C).
 - Allow the mixtures to equilibrate for a sufficient time (e.g., 30 minutes) to reach thermal stability.
- Visual Observation:
 - After equilibration, remove the vials from the water bath and visually inspect them against a well-lit background.
 - Observe for any signs of immiscibility, such as cloudiness, turbidity, or the formation of separate layers. A clear, single-phase liquid indicates miscibility.^[4]

- Documentation:
 - Record the observations for each concentration and temperature combination.

Visualizations



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com